

Application Note: UV-Vis Spectroscopic Analysis of Barium Dichromate Solutions

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Compound of Interest

Compound Name: Barium dichromate

Cat. No.: B084721

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide to the quantitative analysis of **Barium Dichromate** (BaCr_2O_7) solutions using Ultraviolet-Visible (UV-Vis) spectroscopy. The characteristic UV-Vis spectrum of the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$) allows for reliable determination of concentration. This note details the underlying principles, necessary instrumentation, and step-by-step protocols for sample preparation, spectral acquisition, and data analysis based on the Beer-Lambert Law.

Principle of Analysis

The UV-Vis analysis of **barium dichromate** is based on the strong light absorption by the dichromate anion ($\text{Cr}_2\text{O}_7^{2-}$). The absorption spectrum is a result of charge-transfer transitions, where an electron moves from an oxygen ligand orbital to a chromium metal orbital.^[1] In an acidic medium, the dichromate ion is the predominant species and exhibits a characteristic spectrum with two main absorption maxima and two minima in the UV and visible regions.^{[1][2]} This makes UV-Vis spectroscopy a powerful tool for quantitative analysis.

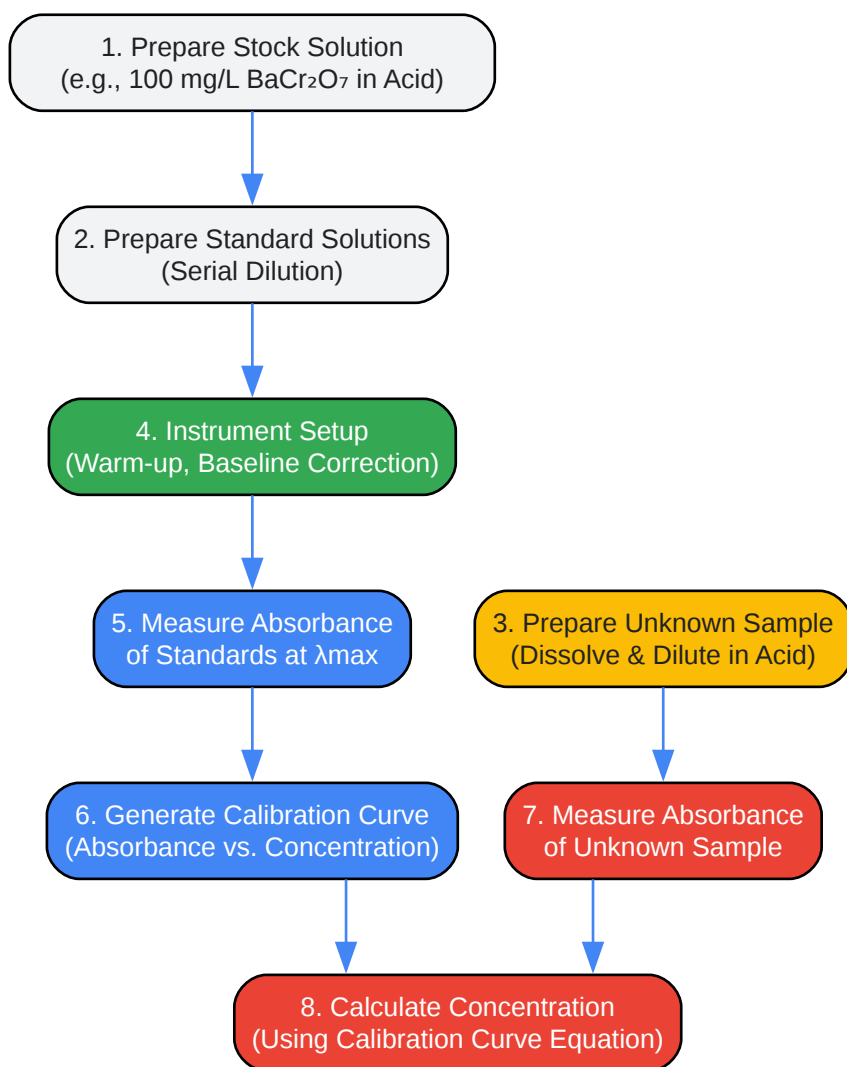
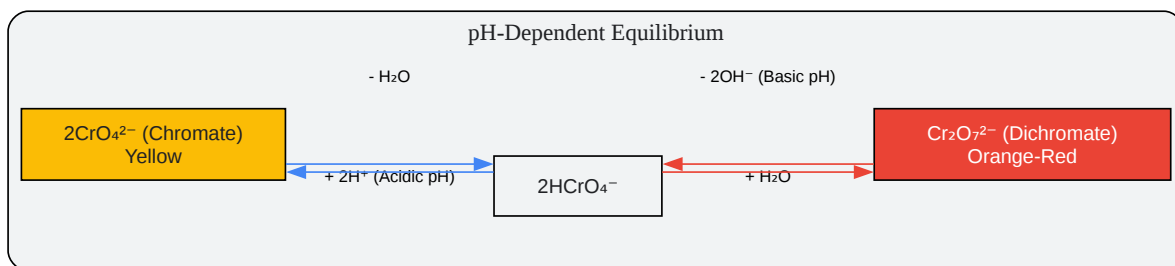
The concentration of a light-absorbing solute is directly proportional to the absorbance, as described by the Beer-Lambert Law:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- ϵ (epsilon) is the molar absorptivity ($\text{L mol}^{-1} \text{cm}^{-1}$)
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration of the analyte (mol L^{-1})

To ensure the accuracy of the analysis, it is crucial to maintain a stable pH. Dichromate ($\text{Cr}_2\text{O}_7^{2-}$) exists in equilibrium with chromate (CrO_4^{2-}). In acidic solutions, the equilibrium shifts to favor the orange-red dichromate ion, while in neutral or basic conditions, the yellow chromate ion is formed.^[1] Therefore, all solutions must be prepared in an acidic medium, such as perchloric acid or sulfuric acid, to ensure that the dichromate species is exclusively measured.



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References

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- 2. Acidic Potassium Dichromate Solutions as Ultraviolet Absorbance Standards - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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